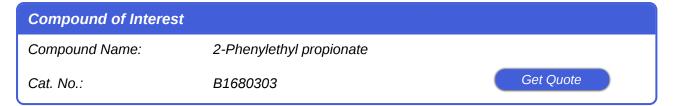


Application Notes and Protocols for 2- Phenylethyl Propionate in Perfumery

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Introduction

2-Phenylethyl propionate (CAS No. 122-70-3), also known as phenethyl propionate, is a versatile fragrance ingredient valued for its sweet, floral, and fruity aroma profile.[1][2] It is an ester of phenethyl alcohol and propionic acid, found naturally in various plants and food items such as guava, peanuts, and cheese.[3][4] In perfumery, it is utilized to impart warmth and sweetness to floral compositions, particularly in rose accords, and to act as a modifier in fruity and oriental blends.[5] This document provides detailed application notes, safety information, and experimental protocols for the quality control and safety assessment of **2-phenylethyl propionate** for use in fragrance formulations.

Section 1: Physicochemical and Olfactory Properties

2-Phenylethyl propionate is a colorless liquid with a characteristic sweet odor reminiscent of red rose with fruity undertones.[4][6] Its scent profile also includes honey-like and subtle balsamic notes.[5]

Table 1: Physicochemical Data for 2-Phenylethyl Propionate



Property	Value	Reference
Molecular Formula	C11H14O2	[3][6]
Molecular Weight	178.23 g/mol	[3][6][7]
CAS Registry Number	122-70-3	[3][6]
Appearance	Colorless liquid	[4][7]
Odor Profile	Sweet, floral (rose), fruity, honey-like	[1][4][5]
Boiling Point	245 °C	[4][6]
Density	1.007 g/mL at 25 °C	[4][6]
Refractive Index (n20/D)	1.493	[4][6]
Solubility	Soluble in organic solvents, miscible with alcohols and ether	[1][7]
Flash Point	113 °C	[1]

Section 2: Applications in Perfumery

- **2-Phenylethyl propionate** is a valuable modifier in a wide range of fragrance types.
- Floral Accords: It is extensively used to enhance and sweeten rose and other floral compositions, providing a natural-smelling warmth.[5]
- Fruity Blends: Its inherent fruitiness makes it an excellent component for creating or modifying fruity notes.[5]
- Oriental Compositions: The balsamic warmth of **2-phenylethyl propionate** offers support to the heart notes in oriental fragrances.[5]
- Blending and Smoothing: Its properties make it effective in smoothing the transitions between different fragrance notes within a composition.[5]



Recommended usage levels typically range from 0.5% to 20% in a fragrance concentrate, depending on the desired effect.[5]

Section 3: Safety and Regulatory Information

A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) has been conducted for **2-phenylethyl propionate**.[8][9]

Table 2: Summary of Toxicological Data

Endpoint	Result	Reference
Genotoxicity	Not expected to be genotoxic.	[8]
Repeated Dose Toxicity (NOAEL)	385 mg/kg/day	[8]
Reproductive Toxicity	No NOAEL available; exposure is below the Threshold of Toxicological Concern (TTC).	[8]
Skin Sensitization	No concern for skin sensitization under current declared levels of use.	[8]
Phototoxicity/Photoallergenicit y	Not expected to be phototoxic/photoallergenic.	[8]

Based on available data, **2-phenylethyl propionate** is considered safe for use in fragrance compositions under the current industry standards. However, as with all fragrance materials, it should be handled in accordance with good manufacturing practices.[10][11]

Section 4: Experimental Protocols

4.1 Protocol for Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the methodology for determining the purity of **2-phenylethyl propionate** and identifying any potential impurities.



Objective: To quantify the percentage purity of a 2-phenylethyl propionate sample.

Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms)
- Helium (carrier gas)
- 2-Phenylethyl propionate sample
- Methanol (solvent)
- Autosampler vials
- Microsyringe

Procedure:

- Sample Preparation: Prepare a 1% (v/v) solution of the **2-phenylethyl propionate** sample in methanol.
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Injection Mode: Split (split ratio 50:1)
 - Injection Volume: 1 μL
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C

Methodological & Application





■ Hold: 5 minutes at 280 °C

MS Transfer Line Temperature: 280 °C

Ion Source Temperature: 230 °C

Mass Range: 40-400 amu

Data Analysis:

- Identify the peak corresponding to 2-phenylethyl propionate based on its retention time and mass spectrum.
- Integrate the peak area of all detected compounds.
- Calculate the percentage purity by dividing the peak area of 2-phenylethyl propionate by the total peak area of all compounds and multiplying by 100.
- 4.2 Protocol for In Vitro Skin Sensitization Assessment: U-SENS™ Assay

This protocol is based on the OECD Test Guideline 442E and is used to assess the skin sensitization potential of a substance by measuring the activation of dendritic cells.[12][13]

Objective: To determine if **2-phenylethyl propionate** can induce the activation of dendritic cells, a key event in the skin sensitization adverse outcome pathway.

Materials and Equipment:

- U937 human cell line
- Cell culture medium and supplements
- Test substance (2-phenylethyl propionate) and vehicle control (e.g., DMSO)
- Positive and negative controls
- Flow cytometer
- Antibodies for CD86 surface marker



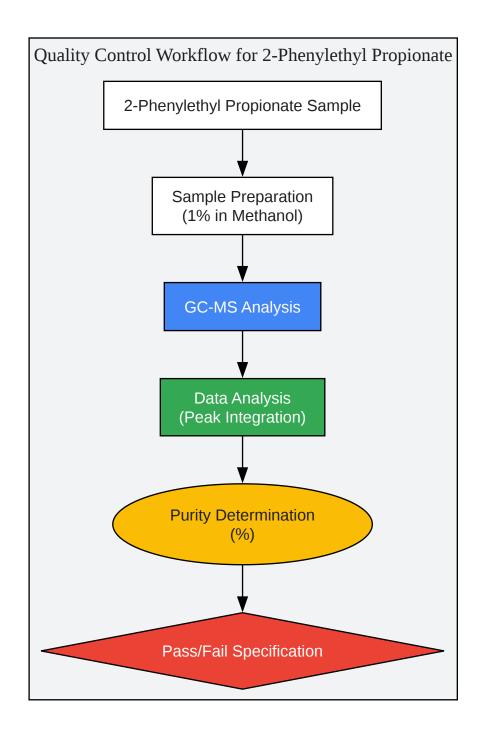
- 96-well cell culture plates
- Incubator (37 °C, 5% CO₂)

Procedure:

- Cell Culture: Culture U937 cells according to standard laboratory procedures.
- Exposure:
 - Seed the U937 cells into 96-well plates.
 - Prepare a range of concentrations of 2-phenylethyl propionate in the appropriate vehicle.
 - Expose the cells to the test substance, vehicle control, positive control, and negative control for a defined period (e.g., 48 hours).
- Staining:
 - After exposure, harvest the cells and wash them.
 - Stain the cells with a fluorescently labeled anti-CD86 antibody.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer to quantify the expression of the CD86 surface marker.
- Data Analysis:
 - Calculate the percentage of CD86-positive cells and the mean fluorescence intensity.
 - A substance is considered a sensitizer if it induces a fold-change in CD86 expression above a certain threshold (e.g., ≥ 1.5-fold) compared to the vehicle control.[12]

Section 5: Visualizations

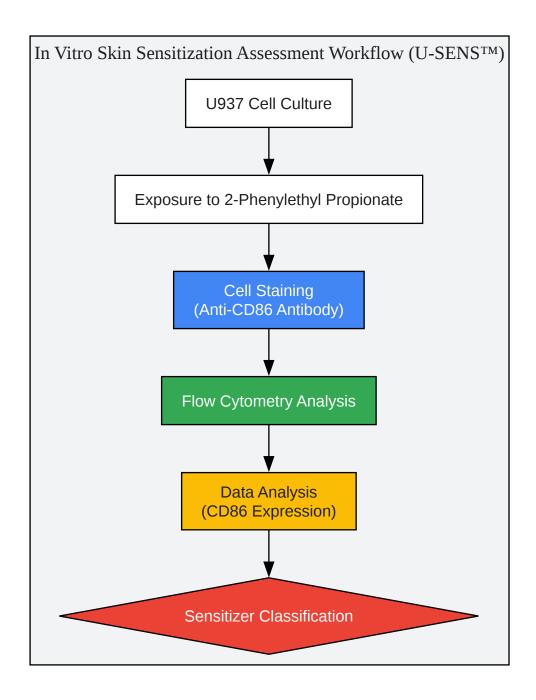




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Caption: Quality Control Workflow for Purity Analysis.

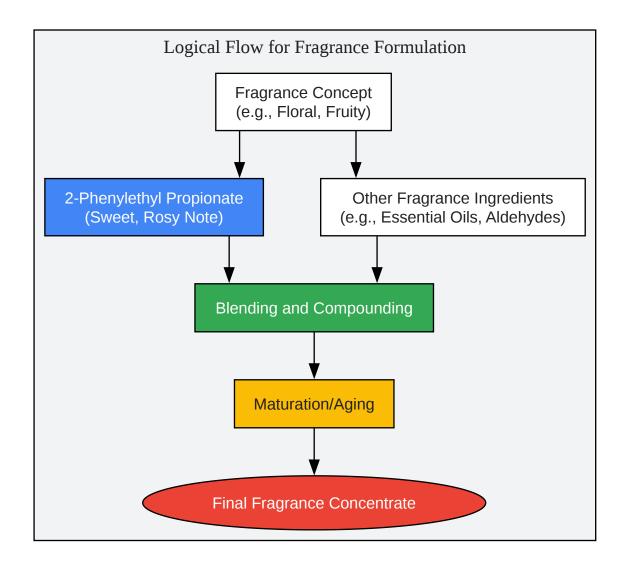




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Caption: Workflow for Skin Sensitization Assessment.





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Caption: Logical Flow of Fragrance Formulation.

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